

2-Octenal chemical properties and structure

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Compound of Interest

Compound Name: 2-Octenal

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An In-depth Technical Guide to **2-Octenal**: Chemical Properties, Structure, and Synthesis

Introduction

2-Octenal, particularly in its (E)-isomer form (trans-**2-Octenal**), is an α,β -unsaturated aldehyde that is a significant compound in the fields of flavor chemistry, fragrance science, and organic synthesis.^{[1][2]} It is a colorless to pale yellow liquid recognized by its characteristic fatty, green, and slightly citrus-like aroma.^{[1][3]} Found naturally in trace amounts in various plant extracts, essential oils, and cooked foods, it contributes fresh and aldehydic notes to many natural and artificial flavors and fragrances.^{[1][3][4]}

As a medium-chain aldehyde, **2-Octenal** possesses a reactive chemical structure with both an aldehyde functional group and a carbon-carbon double bond, making it a versatile intermediate for the synthesis of more complex organic molecules.^{[2][5]} This guide provides a comprehensive overview of the core chemical properties, structure, synthesis, and applications of **2-Octenal**, tailored for researchers and professionals in chemistry and drug development.

Chemical Structure and Identifiers

The most common and stable isomer is (E)-**2-Octenal**, also known as trans-**2-Octenal**. The structure consists of an eight-carbon chain with a double bond located between the second and third carbon atoms (C2 and C3) in the trans configuration, and an aldehyde group at the C1 position.^[6]

Table 1: Chemical Identifiers for (E)-**2-Octenal**

Identifier	Value	Reference
IUPAC Name	(E)-oct-2-enal	[7]
CAS Number	2548-87-0	[6]
Molecular Formula	C ₈ H ₁₄ O	[8]
Molecular Weight	126.20 g/mol	
Synonyms	trans-2-Octenal, (E)-Oct-2-enal, T2 OCTENAL	[6][9]
InChI	InChI=1S/C8H14O/c1-2-3-4-5-6-7-8-9/h6-8H,2-5H2,1H3/b7-6+	
InChIKey	LVBXEMGDVWVTGY-VOTSOKGWSA-N	[6]
SMILES	CCCCC=CC=O	[10]

Physicochemical Properties

2-Octenal is a volatile compound with properties characteristic of unsaturated aldehydes. It is air and light-sensitive.[9] It is generally insoluble or poorly miscible in water but soluble in organic solvents like alcohol, chloroform, and fixed oils.[9][11]

Table 2: Physicochemical Data for (E)-**2-Octenal**

Property	Value	Conditions	Reference
Appearance	Colorless to pale yellow liquid	Room Temperature	[1][3]
Odor	Fatty, green, cucumber, citrus, herbal	-	[1][9]
Boiling Point	84-86 °C	at 19 mmHg	
Density	0.846 g/mL	at 25 °C	
Refractive Index	1.449 - 1.455	at 20 °C	[4][7]
Flash Point	150 - 155 °F (65.6 - 68.3 °C)	TCC	[4][9]
Vapor Density	>1	(vs air)	[11]
Water Solubility	Not miscible or difficult to mix	-	[9][11]
LogP	2.64	-	[9]

Reactivity and Synthesis

The chemical reactivity of **2-Octenal** is dominated by its two functional groups: the aldehyde and the α,β -unsaturated system. The aldehyde group can be oxidized to a carboxylic acid or reduced to an alcohol.[2] The conjugated double bond allows it to undergo nucleophilic addition reactions, such as the Michael addition.[2]

Experimental Protocol: Synthesis of (E)-2-Octenal

A documented method for synthesizing (E)-**2-Octenal** involves the copper-catalyzed aerobic oxidation of a corresponding enol derivative.[2]

Materials and Equipment:

- Enol derivative (1.0 mmol)

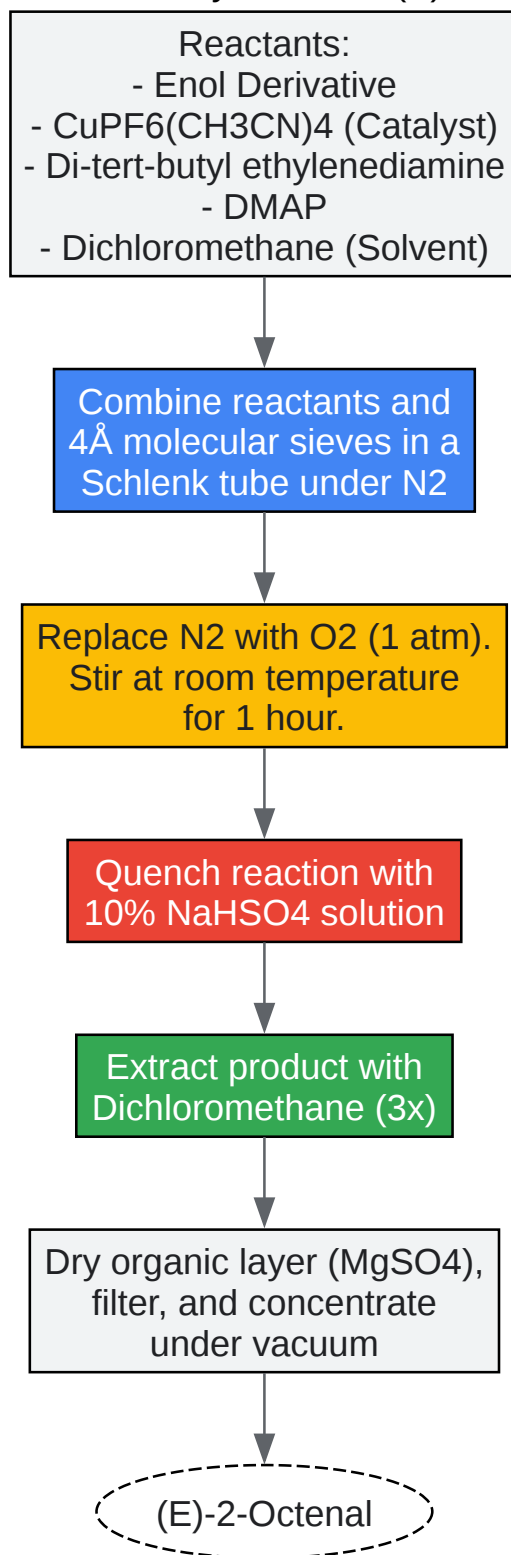
- $\text{CuPF}_6(\text{CH}_3\text{CN})_4$ (18.4 mg, 0.05 mmol)
- Di-tert-butyl ethylenediamine (11.0 μL , 0.05 mmol)
- 4-Dimethylaminopyridine (DMAP) (24.4 mg, 0.20 mmol)
- Dichloromethane (CH_2Cl_2 , 4 mL)
- 4Å molecular sieves (100 mg)
- Schlenk tube
- Nitrogen and Oxygen gas supplies
- Magnetic stirrer
- Standard glassware for extraction and concentration

Procedure:

- In a nitrogen-filled glove box, add the enol derivative (1.0 mmol), $\text{CuPF}_6(\text{CH}_3\text{CN})_4$ (0.05 equiv), di-tert-butyl ethylenediamine (0.05 equiv), and DMAP (0.20 equiv) to a Schlenk tube containing 4 mL of dichloromethane.[\[2\]](#)
- Add 100 mg of 4Å molecular sieves to the mixture.[\[2\]](#)
- Seal the Schlenk tube and remove it from the glove box.[\[2\]](#)
- Replace the nitrogen atmosphere in the tube with oxygen at a constant pressure of 1 atmosphere.[\[2\]](#)
- Stir the reaction mixture vigorously at room temperature for 1 hour.[\[2\]](#)
- Upon completion, quench the reaction by adding 15 mL of a 10% NaHSO_4 aqueous solution.[\[2\]](#)
- Extract the product with dichloromethane (3 x 10 mL).[\[2\]](#)

- Dry the combined organic layers over anhydrous MgSO_4 , filter, and concentrate under vacuum to yield the target (E)-2-Octenal.[2]

Workflow for the Synthesis of (E)-2-Octenal



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Caption: Synthesis workflow for (E)-**2-Octenal** via copper-catalyzed oxidation.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Octenal**. The NIST Chemistry WebBook and other databases provide reference spectra for this compound. [6][12]

Table 3: Spectroscopic Data References for (E)-**2-Octenal**

Technique	Database/Reference	Key Information
¹ H NMR	ChemicalBook	Provides a reference spectrum for proton nuclear magnetic resonance.[13]
Mass Spectrometry (EI)	NIST Chemistry WebBook	Shows the electron ionization mass spectrum, a key tool for structural elucidation.[12]
FTIR / Raman	SpectraBase	Offers various vibrational spectroscopy data including FTIR and Raman spectra.[14]

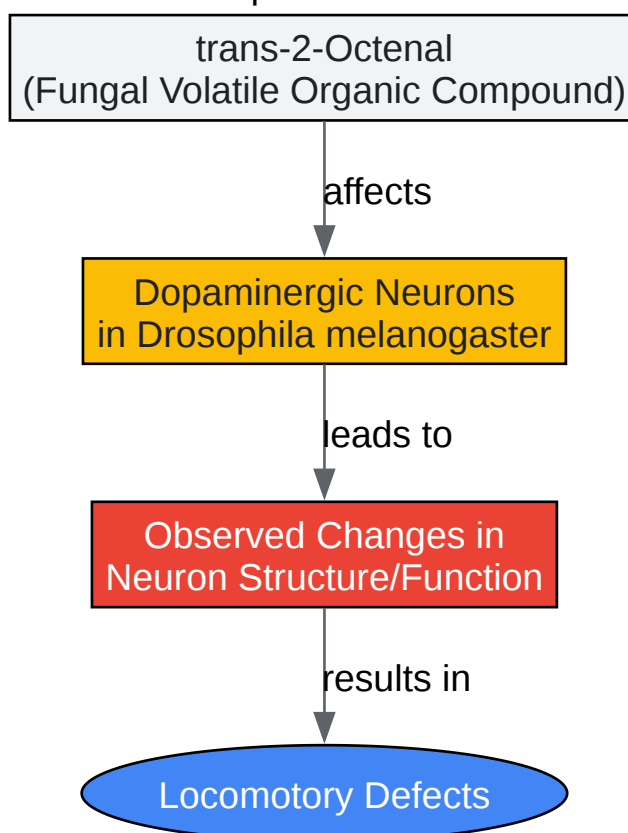
Applications and Biological Relevance

2-Octenal is a widely used compound with applications spanning multiple industries.

- **Flavors and Fragrances:** It is a valuable ingredient for creating citrus, nut, and vegetable flavor profiles in foods and beverages.[1] In perfumery, it imparts fresh, green, and aldehydic top notes.[1]
- **Chemical Intermediate:** Its reactivity makes it a useful starting material for the synthesis of other aroma chemicals, resins, and specialty aldehydes.[1][2]

- **Biological Activity:** Research has shown that trans-**2-Octenal**, as a fungal volatile organic compound, can cause locomotory defects in *Drosophila melanogaster*. This effect is linked to changes in dopaminergic neurons, highlighting its potential neurotoxic properties. It has also been studied for its potential as an anti-inflammatory and antimicrobial agent.[5]

Logical Relationship of 2-Octenal Neurotoxicity



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Caption: Neurotoxic effect of trans-**2-Octenal** on *Drosophila melanogaster*.

Safety and Handling

2-Octenal is classified as a combustible liquid and can be an irritant to the skin, eyes, and respiratory system.[11][15][16]

- **Handling:** Use in a well-ventilated area. Avoid contact with skin, eyes, and inhalation of vapors.[16] Wear suitable protective clothing, gloves, and eye/face protection.[11]

- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers. It is sensitive to air and light and should be protected from heat and ignition sources.[9][16]
- First Aid: In case of contact, rinse the affected area thoroughly with water. If inhaled, move to fresh air. Seek medical attention if irritation or other symptoms persist.[15]

This technical guide provides a foundational understanding of **2-Octenal** for scientific and research applications. Its unique combination of sensory properties and chemical reactivity ensures its continued importance in both industrial and academic settings.

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